

# (+)-Biotin-ONP CAS number and molecular weight

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An In-Depth Technical Guide to (+)-Biotin-ONP: A Core Reagent for Biotinylation

For researchers, scientists, and drug development professionals, the strategic modification of biomolecules is a cornerstone of innovation. Among the arsenal of bioconjugation techniques, biotinylation stands out for its high specificity and robust application in detection, purification, and targeted delivery. This guide provides a comprehensive overview of **(+)-Biotin-ONP** (Biotin p-nitrophenyl ester), a key reagent in this field, detailing its properties, applications, and the methodologies for its effective use.

### Core Properties of (+)-Biotin-ONP

**(+)-Biotin-ONP** is a pre-activated derivative of biotin, designed for the efficient labeling of proteins, peptides, and other molecules.[1] The p-nitrophenyl ester group serves as a good leaving group, facilitating the acylation of nucleophiles such as primary amines.



Property	Value
CAS Number	33755-53-2
Molecular Weight	365.40 g/mol
Empirical Formula	C16H19N3O5S
Appearance	White to yellow powder
Melting Point	163-165 °C
Solubility	Soluble in methanol (25 mg/mL), DMF, and NMP
Storage	Stable for at least 2 years when stored at -20°C.  Short term storage at +4°C is also acceptable.

### **Mechanism of Action and Advantages**

The primary application of **(+)-Biotin-ONP** is the covalent attachment of a biotin moiety to a target molecule, a process known as biotinylation. This reaction typically targets primary amines, such as the N-terminal  $\alpha$ -amino group of a peptide or the  $\epsilon$ -amino group of a lysine residue.[2] The reaction proceeds via nucleophilic acyl substitution, where the amine attacks the carbonyl carbon of the ester, leading to the formation of a stable amide bond and the release of p-nitrophenol.

Compared to other biotinylation reagents like Biotin-OSu (N-hydroxysuccinimide ester), **(+)-Biotin-ONP** offers several advantages, including greater reactivity and higher solubility in common organic solvents used in peptide synthesis.[1][3]

## **Applications in Research and Development**

The high-affinity interaction between biotin and avidin or streptavidin (K D  $\approx 10^{-15}$  M) is the foundation for the widespread use of biotinylated molecules.[2]

 Detection and Quantification: Biotinylated proteins or peptides are readily detected in assays such as ELISA, Western blotting, and immunohistochemistry using enzyme-conjugated streptavidin.[4][5]



- Purification: The strong biotin-streptavidin bond allows for the efficient affinity purification of biotinylated molecules and their binding partners from complex mixtures.[6]
- Drug Delivery: In drug development, biotinylation can be used to target drugs to specific cells or tissues that express biotin receptors.[4]
- Peptide Arrays and Spot Synthesis: (+)-Biotin-ONP is particularly effective for the biotinylation of peptides synthesized on cellulose membranes (spot synthesis), a technique used for high-throughput screening of peptide-protein interactions.[2][7]
- PROTACs: It has been described as a linker for the synthesis of Proteolysis Targeting
   Chimeras (PROTACs), which are novel therapeutic agents that induce protein degradation.

   [1]

# Experimental Protocols General Protocol for Biotinylation of Peptides in Solution

This protocol provides a general guideline for the biotinylation of a peptide containing a primary amine in a solution phase.

- Peptide Preparation: Dissolve the peptide in a suitable buffer with a pH in the range of 7.5-8.5 to ensure the primary amine is deprotonated and thus nucleophilic. Common buffers include phosphate-buffered saline (PBS) or bicarbonate buffer.
- Reagent Preparation: Immediately before use, dissolve (+)-Biotin-ONP in an organic solvent such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
- Biotinylation Reaction: Add a 10- to 20-fold molar excess of the **(+)-Biotin-ONP** solution to the peptide solution. The optimal molar ratio may need to be determined empirically.
- Incubation: Allow the reaction to proceed for 1-2 hours at room temperature with gentle stirring. The reaction can also be performed at 4°C overnight.
- Quenching: Quench the reaction by adding a small molecule with a primary amine, such as
  Tris or lysine, to consume any unreacted (+)-Biotin-ONP.



- Purification: Remove excess, unreacted biotinylation reagent and the p-nitrophenol byproduct by dialysis, size-exclusion chromatography, or reverse-phase HPLC.
- Confirmation: The extent of biotinylation can be assessed using methods such as the HABA (4'-hydroxyazobenzene-2-carboxylic acid) assay or mass spectrometry.

# Protocol for Biotinylation during Solid-Phase Peptide Synthesis (SPPS)

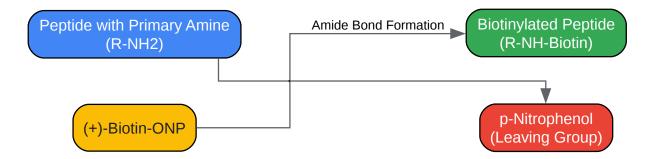
**(+)-Biotin-ONP** is highly effective for labeling peptides while they are still attached to the solid support.

- Peptide Synthesis: Synthesize the peptide on a suitable resin using standard Fmoc or Boc chemistry.
- N-terminal Deprotection: After the final amino acid has been coupled, remove the N-terminal protecting group (e.g., Fmoc).
- Biotinylation: Prepare a solution of **(+)-Biotin-ONP** (typically 2-5 equivalents) in a suitable solvent like NMP or DMF. Add this solution to the deprotected peptide-resin.
- Coupling: Allow the coupling reaction to proceed for 40 minutes to 2 hours at room temperature.[8] The completion of the reaction can be monitored using a colorimetric test such as the Kaiser test.
- Washing: Thoroughly wash the resin with DMF and then dichloromethane (DCM) to remove excess reagent and byproducts.
- Cleavage and Deprotection: Cleave the biotinylated peptide from the resin and remove the side-chain protecting groups using a standard cleavage cocktail (e.g., TFA-based).
- Purification: Purify the crude biotinylated peptide using reverse-phase HPLC.

#### **Visualizing the Workflow**

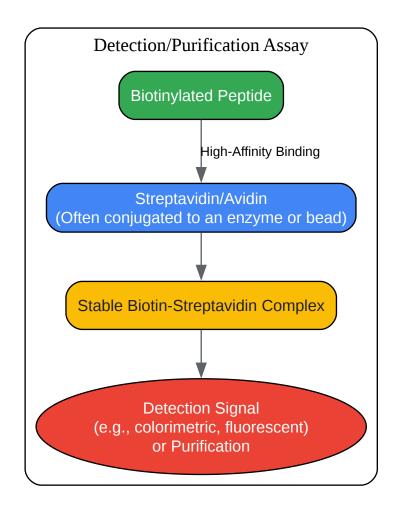
The following diagrams illustrate the key processes involving (+)-Biotin-ONP.





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Caption: Reaction scheme for peptide biotinylation using (+)-Biotin-ONP.



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Caption: Workflow for the detection or purification of a biotinylated peptide.



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